

Phenosafranine Powder: A Technical Guide to Safe Handling and Hazard Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenosafranine

Cat. No.: B147792

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and potential hazards associated with **Phenosafranine** powder. The information is intended to support risk assessment and the implementation of appropriate safety protocols in a laboratory or drug development setting.

Chemical and Physical Properties

Phenosafranine, a cationic phenazine dye, is a dark green crystalline powder that dissolves in water or ethanol to form a red solution.^[1] It is utilized in various research applications, including as a biological stain for distinguishing between viable and non-viable cells, a redox indicator, and a photosensitizing agent.^{[1][2]}

Table 1: Physical and Chemical Properties of **Phenosafranine**

Property	Value	Source
Chemical Formula	C ₁₈ H ₁₅ ClN ₄	[2][3][4]
Molecular Weight	322.8 g/mol	[2][3][4]
Appearance	Dark green crystalline powder	[1][4]
Melting Point	> 300 °C	[2][3]
Solubility	Freely soluble in water and ethanol.	[1][3]
CAS Number	81-93-6	[3][4]

Toxicological Data

The available toxicological data for **Phenosafuranine** indicates that it should be handled with care. It is classified as an irritant to the skin, eyes, and respiratory system.[1][4][5]

Table 2: Acute Toxicity of **Phenosafuranine** (Mouse)

Route of Exposure	LD50 (Lethal Dose, 50%)	Toxic Effects	Source
Intraperitoneal	112 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2]
Intravenous	18 mg/kg	Details of toxic effects not reported other than lethal dose value.	[2][4]

Note: LD50 data for oral and dermal routes in standard models (e.g., rat, rabbit) are not readily available in the reviewed literature.

GHS Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Phenosafuranine** is classified as:

- Skin Irritation (Category 2)[4][5]
- Eye Irritation (Category 2)[4][5]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[4][5]

Experimental Protocols for Safety Assessment

The following are detailed methodologies for key experiments to assess the safety and potential toxicity of **Phenosafranine**.

Cytotoxicity Assay for Live-Cell Staining Optimization

This protocol is designed to determine the optimal, non-toxic concentration of **Phenosafranine** for use in live-cell imaging and staining applications.

Materials:

- **Phenosafranine** stock solution (e.g., 1 mM in DMSO)
- Complete cell culture medium
- 96-well clear-bottom black plates
- Cell viability assay kit (e.g., Resazurin-based or ATP-based)
- Fluorescence plate reader
- Mammalian cell line of interest (e.g., HeLa, A549)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density that will ensure they are in the logarithmic growth phase at the time of the assay. Allow cells to adhere overnight.[1]
- **Serial Dilution:** Prepare a series of **Phenosafranine** dilutions in complete culture medium. A suggested concentration range to test is from 10 μ M down to 10 nM. Include a vehicle-only control (e.g., DMSO).[1]

- Staining: Remove the existing culture medium from the cells and replace it with the **Phenosafranine** dilutions.
- Incubation: Incubate the cells for a predetermined time (e.g., 30 minutes) at 37°C and 5% CO₂, protected from light.[1]
- Washing: Gently wash the cells twice with pre-warmed complete culture medium to remove excess dye.[1]
- Viability Assay: Perform a cell viability assay according to the manufacturer's instructions.
- Data Analysis: Plot cell viability against **Phenosafranine** concentration to determine the highest concentration that does not significantly impact cell viability.

Acute Dermal Irritation/Corrosion (OECD TG 404)

This protocol outlines the standardized method for assessing the potential of a substance to cause skin irritation or corrosion.

Materials:

- **Phenosafranine** powder
- Healthy young adult albino rabbits
- Gauze patches
- Non-irritating tape
- Suitable semi-occlusive dressing

Procedure:

- Animal Preparation: Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk of the test animals.
- Test Substance Application: Apply 0.5 g of **Phenosafranine** powder, moistened with a small amount of water, to a small area (approximately 6 cm²) of skin and cover with a gauze patch.

The patch is held in place with non-irritating tape.

- Exposure: The exposure period is 4 hours.
- Removal of Test Substance: Following exposure, residual test substance is removed.
- Observation: Examine the skin for signs of erythema and edema, and score the responses at 60 minutes, and then at 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to determine the reversibility of effects.

Acute Eye Irritation/Corrosion (OECD TG 405)

This protocol describes the standardized method for assessing the potential of a substance to cause eye irritation or corrosion.

Materials:

- **Phenosafranine** powder
- Healthy young adult albino rabbits
- Topical anesthetics and systemic analgesics (for animal welfare)

Procedure:

- Animal Preparation: Examine both eyes of each animal within 24 hours before testing to ensure no pre-existing eye irritation or defects. Administer a systemic analgesic and a topical anesthetic prior to application of the test substance.
- Test Substance Application: Apply 0.1 g of **Phenosafranine** powder into the conjunctival sac of one eye of each animal after gently pulling the lower lid away from the eyeball. The other eye remains untreated and serves as a control.^[6]
- Post-application: Gently hold the eyelids together for about one second to prevent loss of the material. The eyes should not be washed out for at least 24 hours after instillation unless immediate corrosive effects are observed.

- Observation: Examine the eyes for ocular reactions at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to evaluate the reversibility of any observed effects. Score lesions of the conjunctiva, cornea, and iris.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH approved equipment.[\[5\]](#)
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[\[5\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear a NIOSH or European Standard EN 149 approved respirator.[\[3\]](#)

Handling:

- Avoid contact with skin and eyes.[\[3\]](#)[\[5\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[7\]](#)
- Keep container tightly closed.[\[3\]](#)[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[1][8]
- For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, sealed and protected from moisture and light.[9]

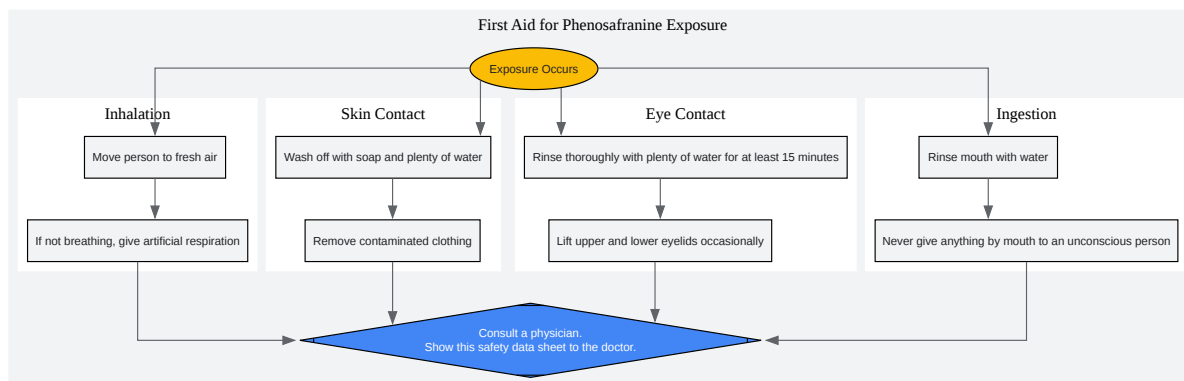
Emergency Procedures and Workflows

The following diagrams illustrate the recommended workflows for handling emergencies involving **Phenosafranine** powder.



[Click to download full resolution via product page](#)

Phenosafranine Spill Response Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Phenosafranine | C₁₈H₁₅ClN₄ | CID 65732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. cnb.drirenaeris.com [cnb.drirenaeris.com]

- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. m.youtube.com [m.youtube.com]
- 9. Cytotoxicity Assay Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]
- To cite this document: BenchChem. [Phenosafranine Powder: A Technical Guide to Safe Handling and Hazard Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147792#safety-and-handling-of-phenosafranine-powder>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com